Spectroscopic Characterization of 1-Phenyl-1H-indole: A Technical Guide

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Compound of Interest

Compound Name:	*1-Phenyl-1H-indole*
CAS No.:	*31096-91-0*
Cat. No.:	*B1616423*

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Introduction

1-Phenyl-1H-indole is a key heterocyclic scaffold prevalent in medicinal chemistry and materials science.[1][2][3][4] Its unique electronic and structural properties, conferred by the fusion of a benzene and a pyrrole ring with a phenyl substituent on the nitrogen atom, make it a versatile building block for the synthesis of a wide array of biologically active compounds and functional materials.[4] A thorough understanding of its spectroscopic signature is paramount for its unambiguous identification, purity assessment, and for elucidating its role in various chemical transformations. This in-depth technical guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **1-Phenyl-1H-indole**, offering insights for researchers, scientists, and professionals in drug development.

Molecular Structure and Spectroscopic Overview

The structural framework of **1-Phenyl-1H-indole**, with its distinct aromatic systems, gives rise to a characteristic set of spectroscopic data. The numbering convention used for the indole ring is crucial for the assignment of NMR signals.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of **1-Phenyl-1H-indole**, providing detailed information about the chemical environment of each proton and carbon atom.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

The ^{1}H NMR spectrum of **1-Phenyl-1H-indole** is characterized by a series of multiplets in the aromatic region, typically between 6.5 and 8.5 ppm. The specific chemical shifts and coupling patterns are influenced by the anisotropic effects of the aromatic rings and the electron-donating nature of the indole nitrogen.

Experimental Protocol for ^{1}H NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **1-Phenyl-1H-indole** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Record the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CDCl_3$ at 7.26 ppm).

Interpretation of the ^{1}H NMR Spectrum:

The aromatic protons of the indole and phenyl rings exhibit distinct chemical shifts. The protons on the indole ring are generally found at slightly different fields compared to those on the N-phenyl ring due to the influence of the nitrogen atom and the fused ring system.

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~6.85	s	
H-2	~8.36	s	
Indole H-4, H-5, H-6, H-7	~7.12-7.69	m	
Phenyl H-2', H-3', H-4', H-5', H-6'	~7.32-7.48	m	

Note: The exact chemical shifts and multiplicities can vary slightly depending on the solvent and the spectrometer frequency. The assignments are based on typical values reported in the literature.[5]

The singlet-like appearance of H-2 and H-3 is a key feature, distinguishing them from the coupled protons of the benzene rings. The protons of the benzo part of the indole and the N-phenyl group often overlap, creating a complex multiplet.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides a detailed map of the carbon framework of **1-Phenyl-1H-indole**. The chemical shifts are indicative of the electronic environment of each carbon atom.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Prepare a more concentrated sample (20-50 mg in 0.5-0.7 mL of deuterated solvent) compared to ^{1}H NMR.
- Instrument Setup: Utilize a broadband probe on a 100 MHz or higher field NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH_2, and CH_3 groups.

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- Data Processing: Process the data similarly to ^{1}H NMR, with the solvent peak used for chemical shift referencing (e.g., $CDCl_3$ at 77.16 ppm).

Interpretation of the ^{13}C NMR Spectrum:

The carbon atoms of the indole and phenyl rings resonate at distinct chemical shifts. The carbons attached to the nitrogen atom (C-2 and C-7a) and the ipso-carbon of the phenyl ring (C-1') are particularly deshielded.

Carbon Assignment	Chemical Shift (δ, ppm)
C-2	~129.7
C-3	~119.3
C-3a	~137.1
C-4	~123.2
C-5	~127.8
C-6	~127.8
C-7	~123.2
C-7a	~137.3
C-1'	~139.8
C-2', C-6'	~129.7
C-3', C-5'	~127.8
C-4'	~123.2

Note: These are approximate chemical shifts and can vary. The assignments are based on compiled data and predictive models.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **1-Phenyl-1H-indole** is characterized by absorption bands

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corresponding to the vibrations of its aromatic C-H and C=C bonds, as well as the C-N bond.

Experimental Protocol for IR Spectroscopy:

- Sample Preparation: The sample can be analyzed as a neat liquid (if applicable), a KBr pellet, or a thin film on a salt plate (e.g., NaCl or KBr).
- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum typically in the range of 4000-400 cm^{-1}.
- Data Processing: The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Interpretation of the IR Spectrum:

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3100-3000	C-H stretching	Aromatic C-H
1600-1450	C=C stretching	Aromatic C=C
~1315	C-N stretching	Aromatic C-N
750-700	C-H out-of-plane bending	Monosubstituted and ortho-disubstituted benzene

The absence of a significant N-H stretching band (typically around 3400 cm^{-1}) is a clear indication of the N-substitution in the indole ring. The spectrum is dominated by the characteristic absorptions of the two aromatic rings.[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol for Mass Spectrometry:

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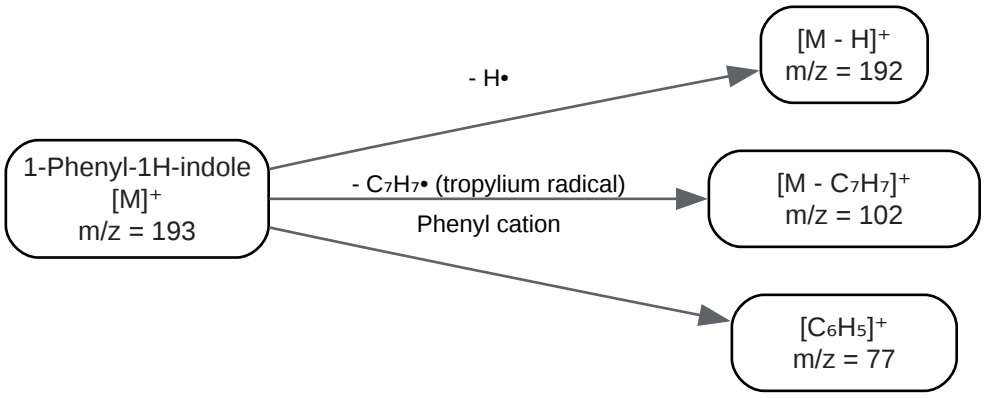
- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by Gas Chromatography (GC-MS).
- Ionization: Electron Ionization (EI) is a common method for generating the molecular ion and fragment ions.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

Interpretation of the Mass Spectrum:

The mass spectrum of **1-Phenyl-1H-indole** will show a prominent molecular ion peak $[M]^+$ at m/z 193, corresponding to its molecular weight.[5][6] The fragmentation pattern is influenced by the stability of the indole and phenyl rings.



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Caption: Proposed fragmentation pathway of **1-Phenyl-1H-indole** in EI-MS.

Common fragmentation pathways may include the loss of a hydrogen radical to form the $[M-H]^+$ ion (m/z 192) and cleavage of the N-phenyl bond. The appearance of a fragment at m/z 77 is characteristic of a phenyl group.

Conclusion

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The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of **1-Phenyl-1H-indole**. A combined analysis of NMR, IR, and MS data allows for an unambiguous confirmation of its structure. This information is crucial for quality control in synthetic processes and for understanding the chemical behavior of this important heterocyclic compound in various applications.

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